

Technical Guide: Proton NMR Spectra Analysis of 2-Methoxy-4-(1-methylethyl)phenol

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Compound of Interest

Compound Name: 2-Methoxy-4-(1-methylethyl)phenol

CAS No.: 53587-16-9

Cat. No.: B12684608

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Common Name: 4-Isopropylguaiacol CAS Registry Number: 499-76-3 (Generic Isopropylguaiacol isomers) / Specific Isomer Validation Required Molecular Formula: $C_{10}H_{14}O_2$
Molecular Weight: 166.22 g/mol

Executive Summary

In the fields of lignin valorization, flavor chemistry, and drug development, **2-Methoxy-4-(1-methylethyl)phenol** (herein referred to as 4-Isopropylguaiacol) represents a critical structural isomer often confused with Dihydroeugenol (2-Methoxy-4-propylphenol) and Thymol.

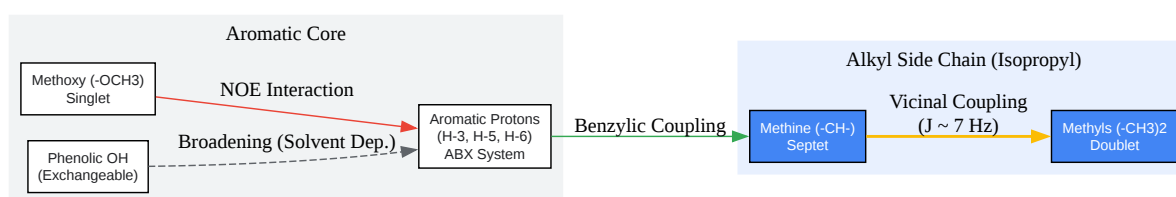
This guide provides a definitive spectroscopic framework for identifying 4-Isopropylguaiacol. Unlike standard datasheets, this analysis focuses on comparative differentiation, equipping researchers to distinguish this molecule from its constitutional isomers and functional analogs using 1H NMR. The core "performance" metric here is the spectral resolution of the alkyl substituent, which serves as the primary fingerprint for validation.

Structural Assignment & Predicted NMR Data

The structure of 4-Isopropylguaiacol consists of a trisubstituted benzene ring (1,2,4-substitution) with a phenolic hydroxyl, a methoxy group, and an isopropyl chain.

Molecular Connectivity Map

The following diagram illustrates the proton environments and their expected coupling networks.



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Figure 1: Structural connectivity and coupling network for 4-Isopropylguaiacol.

¹H NMR Spectral Data (CDCl₃, 300-400 MHz)

The following data represents the reference spectral signature. Note that chemical shifts may vary slightly (± 0.05 ppm) depending on concentration and temperature.

Proton Group	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
Ar-H (H-6)	6.80 - 6.85	Doublet (d)	1H	$J \approx 8.0$	Ortho to OH, Meta to Alkyl
Ar-H (H-3)	6.70 - 6.75	Doublet (d)	1H	$J \approx 2.0$	Meta to Alkyl, Ortho to OMe
Ar-H (H-5)	6.65 - 6.70	Doublet of Doublets (dd)	1H	$J \approx 8.0, 2.0$	Ortho to Alkyl, Meta to OH
-OH	5.40 - 5.60	Singlet (br)	1H	-	Exchangeable; shift varies with conc. ^[1]
-OCH ₃	3.80 - 3.90	Singlet (s)	3H	-	Characteristic Methoxy
-CH<	2.80 - 2.90	Septet (sept)	1H	$J \approx 7.0$	Benzylic Methine
-(CH ₃) ₂	1.20 - 1.25	Doublet (d)	6H	$J \approx 7.0$	Isopropyl Methyls

Comparative Analysis: The "Isomer Challenge"

The primary analytical challenge is distinguishing 4-Isopropylguaiacol from its linear isomer 4-Propylguaiacol (Dihydroeugenol) and its functional analog Thymol.

Scenario A: Branching Isomerism (vs. 4-Propylguaiacol)

Both compounds share the same molecular weight (166.22) and aromatic substitution pattern. Mass spectrometry often fails to distinguish them definitively. ¹H NMR is the gold standard for differentiation.

Feature	4-Isopropylguaiacol (Target)	4-Propylguaiacol (Alternative)	Diagnostic Value
Alkyl -CH-	Septet (~2.85 ppm, 1H)	Triplet (~2.50 ppm, 2H, Benzylic CH ₂)	Critical
Alkyl -CH ₃	Doublet (~1.22 ppm, 6H)	Triplet (~0.93 ppm, 3H, Terminal CH ₃)	Critical
Middle CH ₂	Absent	Sextet (~1.60 ppm, 2H)	Confirmatory

Mechanistic Insight: The isopropyl group introduces a methine proton splitting the methyls into a doublet. The propyl group contains a methylene chain, resulting in a distinct triplet-sextet-triplet pattern.

Scenario B: Functional Analog (vs. Thymol)

Thymol (2-isopropyl-5-methylphenol) is a common impurity in natural extracts containing these phenols.

Feature	4-Isopropylguaiacol	Thymol	Diagnostic Value
Methoxy (-OCH ₃)	Singlet (~3.85 ppm)	Absent	Definitive
Ring Methyl	Absent	Singlet (~2.3 ppm)	Definitive
Aromatic Pattern	3 Protons (ABX)	3 Protons (Singlet + Doublets)	Supportive

Experimental Protocols

Solvent Selection Strategy

The choice of solvent dramatically affects the resolution of the phenolic proton (-OH) and the separation of aromatic signals.

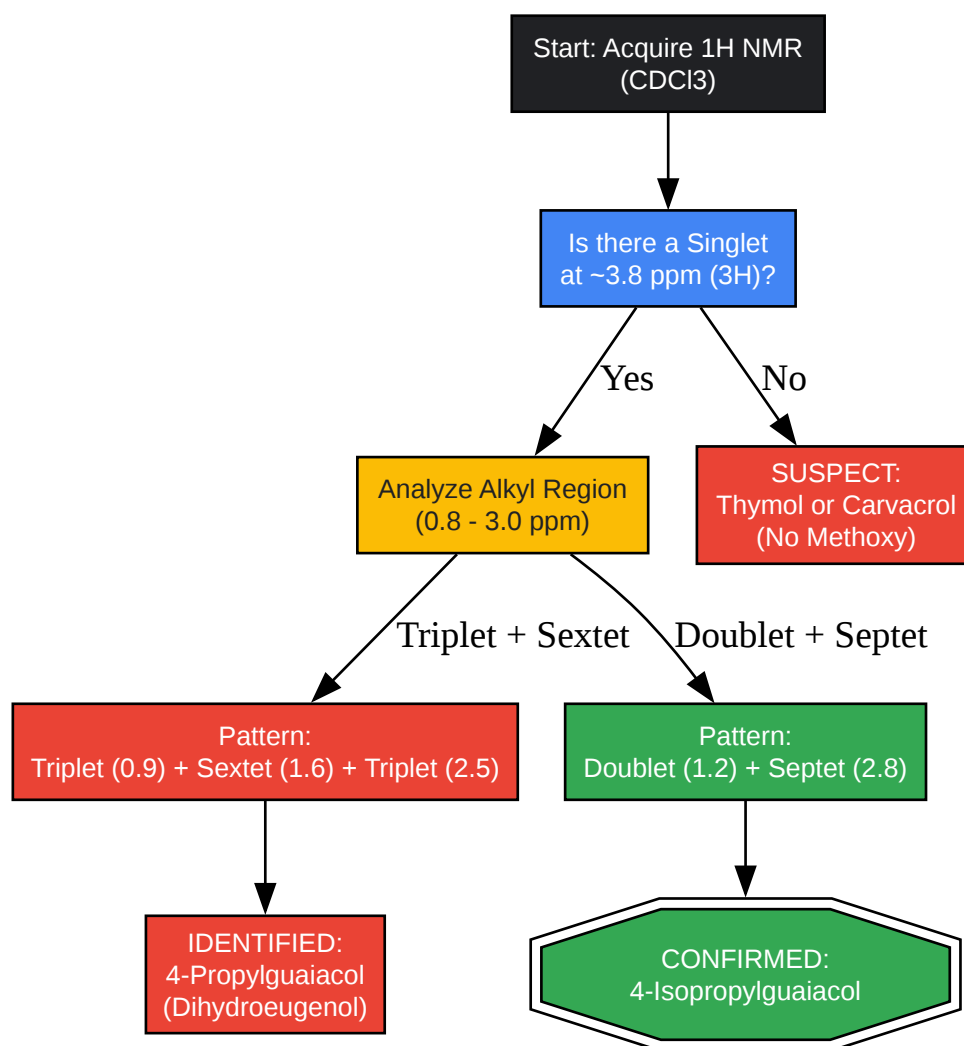
- Chloroform-d (CDCl_3):
 - Pros: Excellent solubility; sharp lines for alkyl protons.
 - Cons: OH peak is broad and concentration-dependent; may overlap with aromatic region if sample is wet.
 - Recommendation: Use for routine structural confirmation (Alkyl region focus).
- Dimethyl Sulfoxide-d6 (DMSO-d_6):
 - Pros: OH peak becomes a sharp singlet (or doublet if H-bonded) downfield (~8-9 ppm), clearing the aromatic region.
 - Cons: High viscosity can broaden multiplets slightly; difficult to recover sample.
 - Recommendation: Use if the OH signal is critical for purity assay or if the sample contains water.

Acquisition Parameters[2]

- Pulse Sequence: Standard ^1H (zg30 or equivalent).
- Relaxation Delay (D_1): ≥ 2.0 seconds (Essential for accurate integration of the methoxy singlet vs. aromatic protons).
- Scans (NS): 16 (for >10 mg sample) to 64 (for <2 mg sample).
- Spectral Width: -2 to 14 ppm.

Decision Logic for Identification

Use the following logic flow to validate the identity of 4-Isopropylguaiaicol in a mixture.



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Figure 2: Logical decision tree for distinguishing 4-Isopropylguaiaicol from common isomers.

References

- Comparison of Propylguaiaicol Isomers
 - Title: Isolation and purification of 4-propylguaiaicol and 4-propylsyringol by extraction and crystallization from the products of reductive catalytic fractionation processes.
 - Source: Green Chemistry (RSC), 2023.
 - URL:[[Link](#)]

- Essential Oil Composition (Source of Isopropyl Phenols)
 - Title: Composition of essential oil of wild and cultivated *Satureja khuzestanica*.^[2]
 - Source: Fitoterapia, via ResearchG
 - URL:[\[Link\]](#)
- NMR Solvent Impurity Data (Reference for Solvent Peaks)
 - Title: NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuter
 - Source: Journal of Organic Chemistry, 1997/2010.
 - URL:[\[Link\]](#)
- Thymol Spectral Data
 - Title: Thymol NMR D
 - Source: National Institute of Advanced Industrial Science and Technology (AIST).
 - URL:[\[Link\]](#)

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